

Technical Guide: Subcellular and Tissue Localization of the Citrin Protein (SLC25A13)

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Compound of Interest

Compound Name: *Citrin*
CAS No.: 8065-22-3
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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of the subcellular and tissue-specific localization of the citrin protein, the mitochondrial carrier encoded by the SLC25A13 gene. A deficiency in citrin leads to the autosomal recessive disorder, Citrin Deficiency. Understanding the precise location of this protein is fundamental to elucidating disease pathophysiology and developing targeted therapeutic strategies. This guide details its localization, presents quantitative expression data, and provides standardized protocols for its experimental determination.

Introduction to Citrin (SLC25A13)

Citrin, also known as the mitochondrial aspartate/glutamate carrier 2 (AGC2), is a key protein in cellular metabolism.[1] As a member of the solute carrier family 25 (SLC25), it is encoded by the SLC25A13 gene.[2] The primary function of citrin is to catalyze the calcium-dependent exchange of aspartate from the mitochondrial matrix for glutamate and a proton from the cytosol.[3][4] This transport is a critical step in several major metabolic pathways, including the urea cycle, the malate-aspartate shuttle (MAS), gluconeogenesis, and nucleotide synthesis.[5]

[6][7] Consequently, the absence or dysfunction of citrin disrupts hepatic energy metabolism and ammonia detoxification, leading to the clinical manifestations of Citrin Deficiency.[5][7]

Subcellular Localization

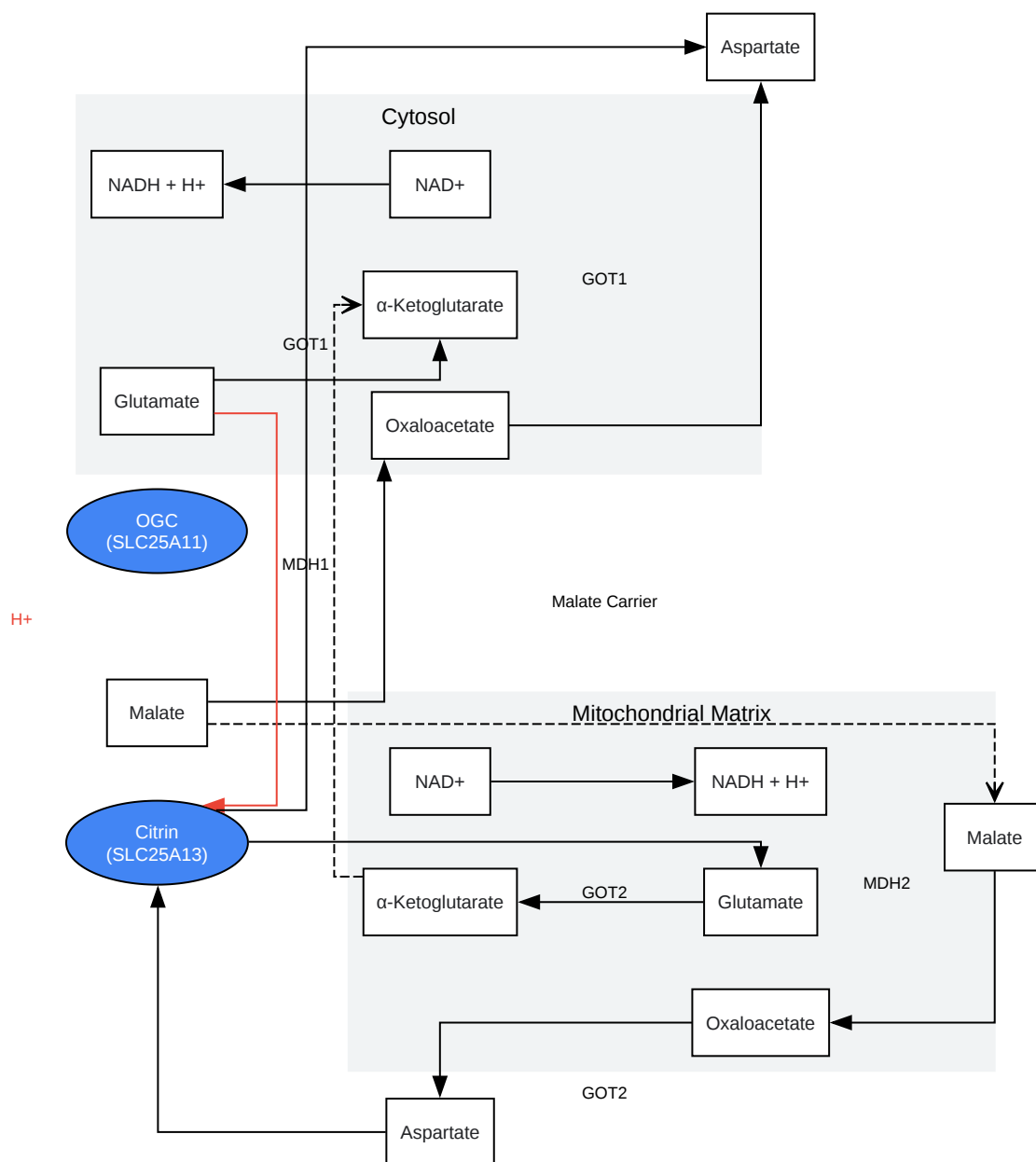
The definitive subcellular location of functional citrin is the inner mitochondrial membrane.[1][5]

[7] The protein consists of three primary domains: an N-terminal domain containing EF-hand Ca^{2+} binding motifs, a central carrier domain with six transmembrane helices, and a C-terminal domain.[3][8][9]

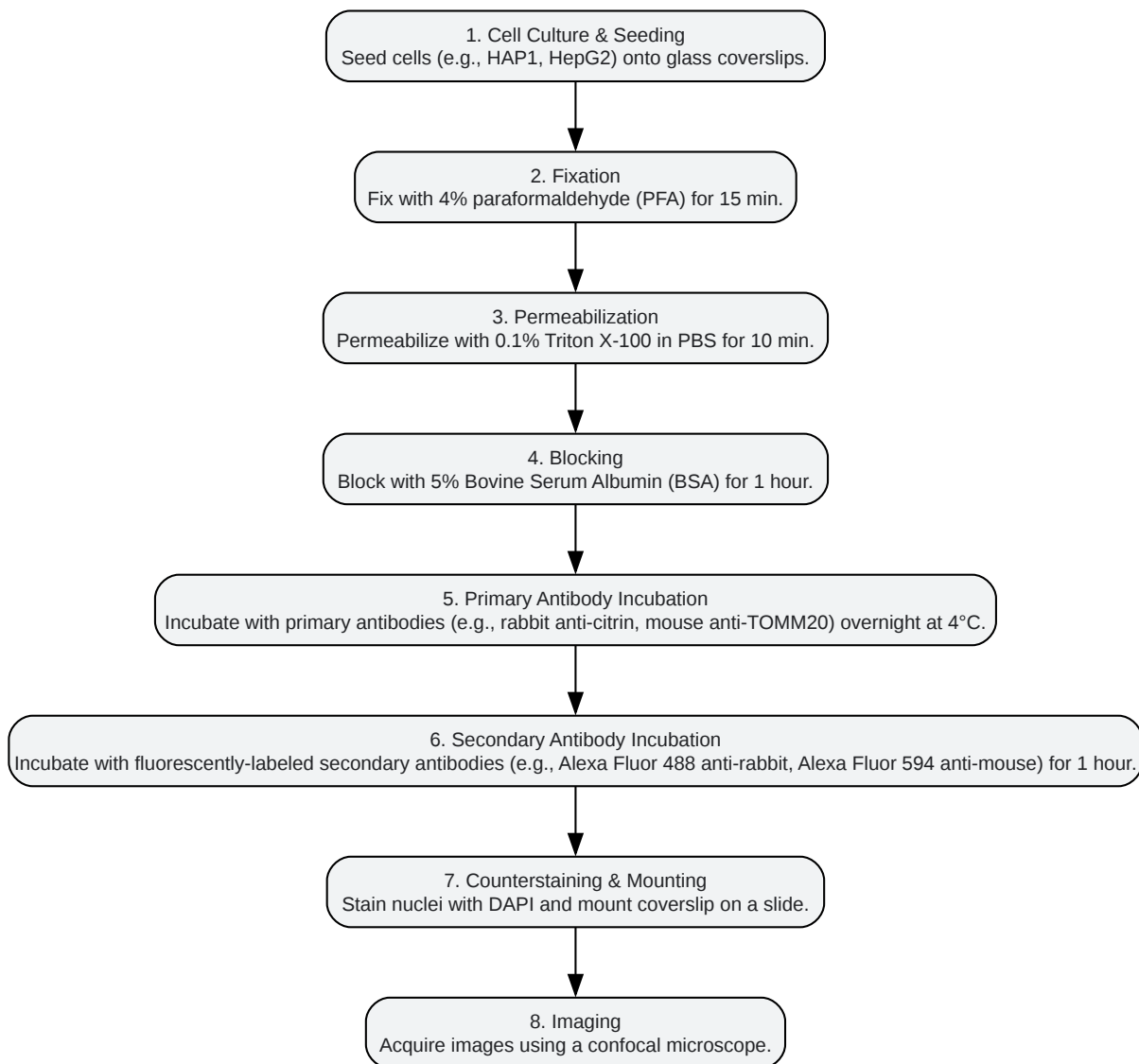
The N-terminal domain plays a critical role not only in calcium binding but also in the proper targeting and import of the protein into the mitochondria.[8][10] Studies have shown that many pathogenic missense mutations located in the N-terminal domain interfere with mitochondrial localization, leading to the protein being mislocalized in the cytoplasm.[1][11] In contrast, mutations within the carrier domain tend to impair transport activity without affecting its mitochondrial import.[8][10] This distinction is crucial for understanding the molecular basis of different disease-causing mutations.

Functional Context: The Malate-Aspartate Shuttle

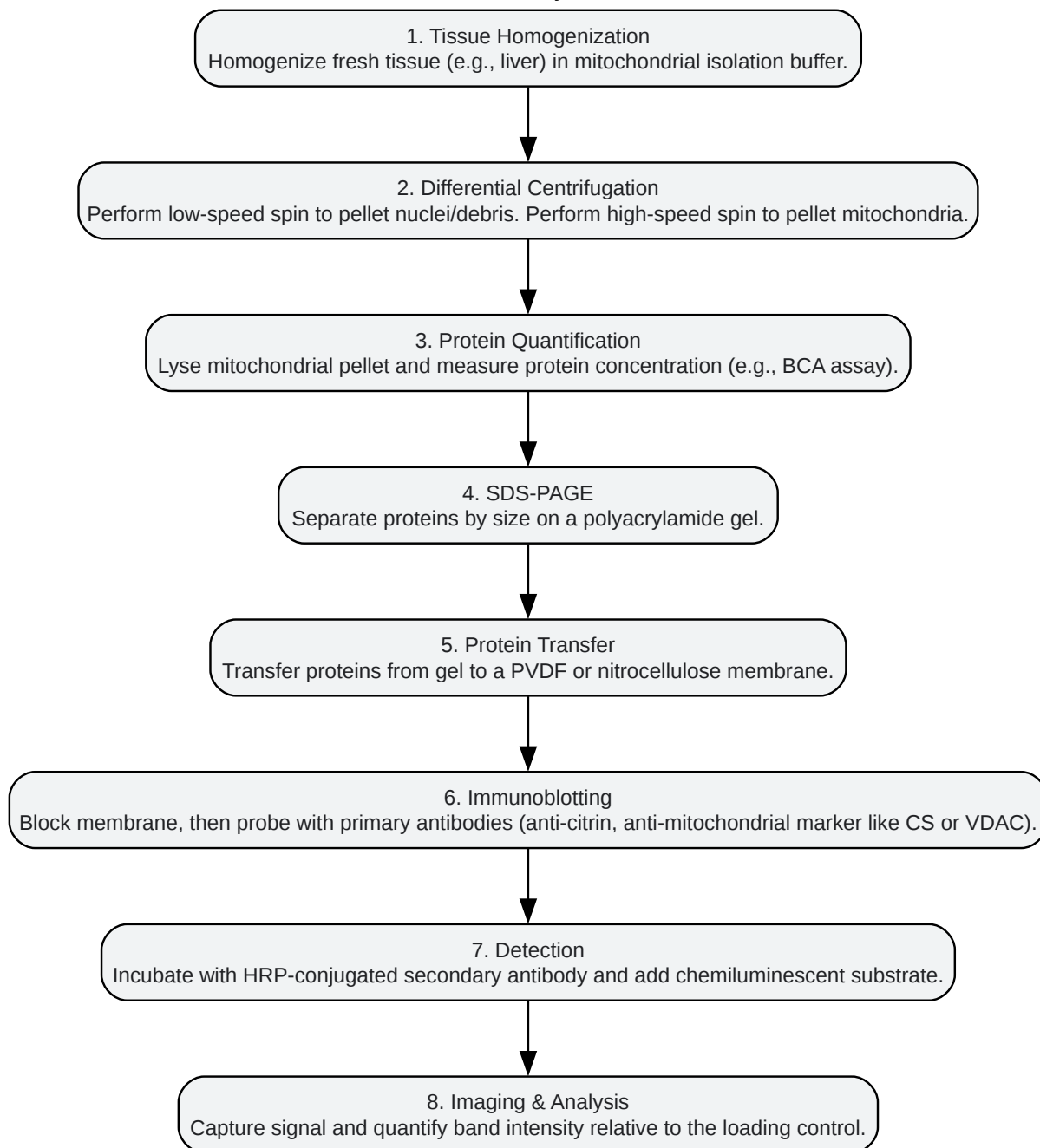
The localization of citrin to the inner mitochondrial membrane is directly linked to its role in the malate-aspartate shuttle, a vital pathway for transferring NADH reducing equivalents from the cytosol into the mitochondrial matrix.



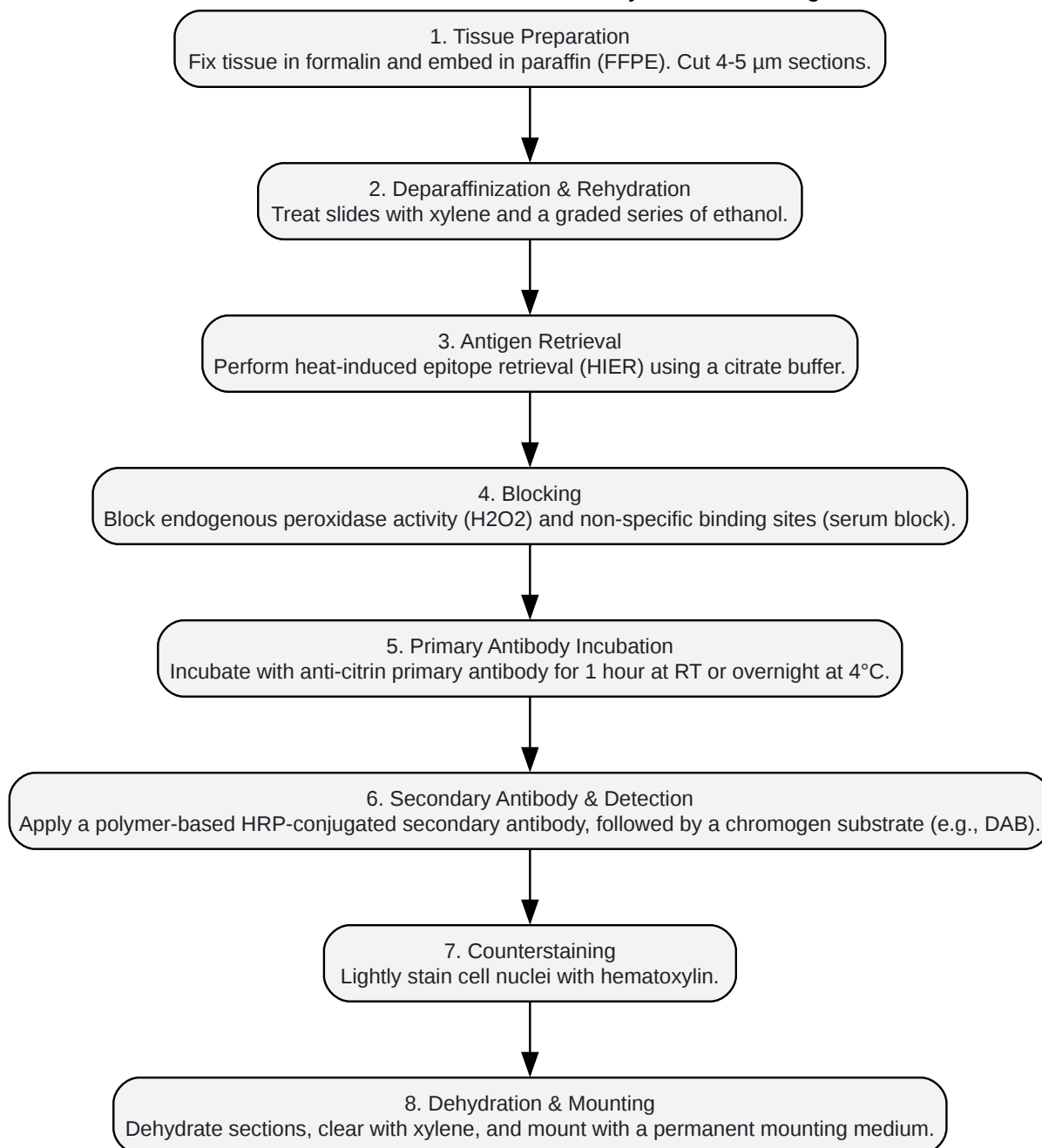
Workflow for Immunofluorescence Subcellular Localization



Workflow for Western Blot Analysis of Mitochondrial Citrin



Workflow for Immunohistochemistry Tissue Staining

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